

Physicochemical Profiling of Benzyl Pyrimidine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl 2-(4-amino-2-oxopyrimidin-1(2H)-yl)acetate*

CAS No.: 211321-08-3

Cat. No.: B2566151

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Executive Summary: The Physicochemical Pharmacophore

Benzyl pyrimidines, exemplified by Trimethoprim (TMP), represent a cornerstone class of antifolates. Their efficacy is not solely defined by binding affinity (

) but is strictly governed by a triad of physicochemical properties: ionization (pKa), lipophilicity (LogP/LogD), and solid-state thermodynamics (polymorphism).

This guide moves beyond basic structural descriptions to analyze how modulating these parameters dictates the drug's ability to penetrate bacterial cell envelopes (Gram-negative porins vs. Gram-positive peptidoglycan), accumulate in target tissues, and maintain thermodynamic stability in formulation.

Molecular Architecture & Ionization Logic

The core pharmacophore consists of a 2,4-diaminopyrimidine ring linked via a methylene bridge to a substituted phenyl (benzyl) ring.

The Critical Role of pKa

The 2,4-diaminopyrimidine ring acts as a proton trap. The N1 nitrogen is the most basic center.

- Mechanism: At physiological pH, a significant fraction of the molecule exists in the protonated (cationic) state. This protonation is non-negotiable for high-affinity binding.
- Binding Interaction: The protonated N1 forms a critical ionic salt bridge with the carboxylate side chain of a conserved amino acid residue in the DHFR active site (e.g., Asp27 in *E. coli*, Glu30 in mammalian DHFR).
- pKa Modulation:
 - Trimethoprim (TMP): pKa 7.1–7.2. This places it right at the physiological tipping point, allowing a balance between the neutral form (required for membrane permeation) and the cationic form (required for target binding).
 - Substituent Effects: Electron-donating groups (alkoxy) on the benzyl ring can subtly influence the pKa of the pyrimidine ring via long-range inductive effects, though the methylene bridge insulates this somewhat.

Lipophilicity (LogP) and Permeability

Lipophilicity drives the passive diffusion across the bacterial inner membrane.

- The "Goldilocks" Zone:
 - Too Hydrophilic ($\text{LogP} < 0$): Poor membrane permeation; relies on porins (in Gram-negatives).
 - Too Lipophilic ($\text{LogP} > 3$): Trapped in the membrane bilayer; high non-specific binding; potential for mammalian toxicity (CNS penetration).
 - Optimal Range: $\text{LogP} 1.0 - 2.5$.

Comparative Physicochemical Data

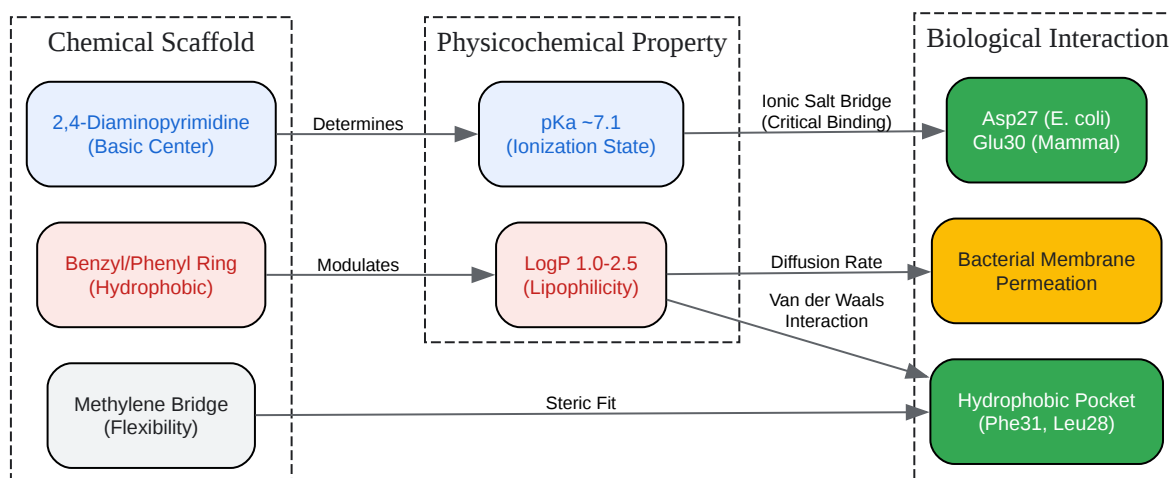
The following table synthesizes data for key generations of benzyl pyrimidines.

Derivative	Structure Note	pKa (N1)	LogP (Oct/Wat)	Solubility Profile	Key Characteristic
Trimethoprim	3,4,5-trimethoxy	7.12	0.91 – 1.4	Class II (Low Sol, High Perm)	Balanced profile; broad spectrum.
Brodinoprim	4-bromo-3,5-dimethoxy	~7.0	2.01 – 2.69	Lower aqueous solubility	Higher lipophilicity enhances tissue penetration (e.g., neutrophils).
Tetroxoprim	4-(2-methoxyethoxy)	~8.25*	1.27 (Calc)	Moderate	Similar to TMP but tailored for specific formulations.
Iclaprim	Chromene-linked	~7.0	~2.5	Low (often used as salt)	Extended spectrum (MRSA); overcomes specific resistance mechanisms.

*Note on Tetroxoprim: Some sources cite pKb 8.25, implying pKa 5.75, while others suggest basicity higher than TMP. Structural analysis (electron-donating ether tail) supports a pKa
TMP.

Visualization: Structure-Activity Relationship (SAR)

The following diagram illustrates the logical flow from chemical structure to biological outcome, highlighting the interaction with the DHFR active site.



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Caption: Causal flow from molecular scaffold components to physicochemical properties and subsequent biological interactions with the DHFR enzyme and bacterial membrane.

Experimental Protocols

Protocol A: Potentiometric Determination of pKa

This is the gold standard for determining the ionization constant of the pyrimidine nitrogen.

Principle: Precise measurement of pH change upon addition of titrant (HCl or KOH) to a solution of the substance. The inflection point of the titration curve yields the pKa.

Materials:

- Automatic Potentiometric Titrator (e.g., Mettler Toledo or Sirius T3).
- 0.1 M HCl and 0.1 M KOH (standardized).

- Ionic Strength Adjuster: 0.15 M KCl (to mimic physiological ionic strength).
- Solvent: Degassed water (carbon dioxide free). Note: If solubility is <0.1 mg/mL, use a co-solvent method (Methanol/Water) and extrapolate to 0% methanol (Yasuda-Shedlovsky extrapolation).

Workflow:

- Preparation: Dissolve 1–2 mg of the benzyl pyrimidine derivative in 20 mL of 0.15 M KCl solution. Ensure the temperature is thermostated to $25.0\text{ }^{\circ}\text{C} \pm 0.1\text{ }^{\circ}\text{C}$.
- Acidification: Lower the pH to ~ 2.5 using 0.1 M HCl to ensure the pyrimidine is fully protonated.
- Titration: Titrate with 0.1 M KOH in small increments (e.g., 5 μL). Allow electrode stabilization (drift < 0.5 mV/s) between additions.
- Data Collection: Record pH vs. Volume of titrant up to pH ~ 11 .
- Analysis: Plot the first derivative (

). The maximum corresponds to the equivalence point. Use the Henderson-Hasselbalch equation fitting to calculate pKa.

Protocol B: Shake-Flask Lipophilicity (LogP) Measurement

While HPLC methods (ElogD) are faster, the Shake-Flask method remains the validation standard.

Principle: Direct measurement of the distribution of the compound between two immiscible phases: n-octanol (organic) and water (aqueous buffer) at equilibrium.

Workflow:

- Pre-saturation: Saturate n-octanol with phosphate buffer (pH 7.4) and vice versa for 24 hours. This prevents volume changes during the experiment.

- Stock Solution: Dissolve the drug in the pre-saturated n-octanol phase. Measure UV absorbance () at (usually ~270 nm for TMP derivatives).
- Equilibration:
 - Mix a known volume of stock octanol solution () with a known volume of pre-saturated buffer () in a glass vial.
 - Ratio recommendation: 1:1 for LogP ~1; 1:10 for LogP > 2.
- Agitation: Rotate (do not shake vigorously to avoid emulsions) for 1 hour at 25 °C. Centrifuge to separate phases.
- Quantification:
 - Remove the aqueous phase.
 - Measure the concentration in the octanol phase () via UV or HPLC.
 - Self-Validation Step: Calculate mass balance. If recovery < 95%, adsorption to glass or precipitation has occurred.
- Calculation:

Solid-State Physics & Polymorphism

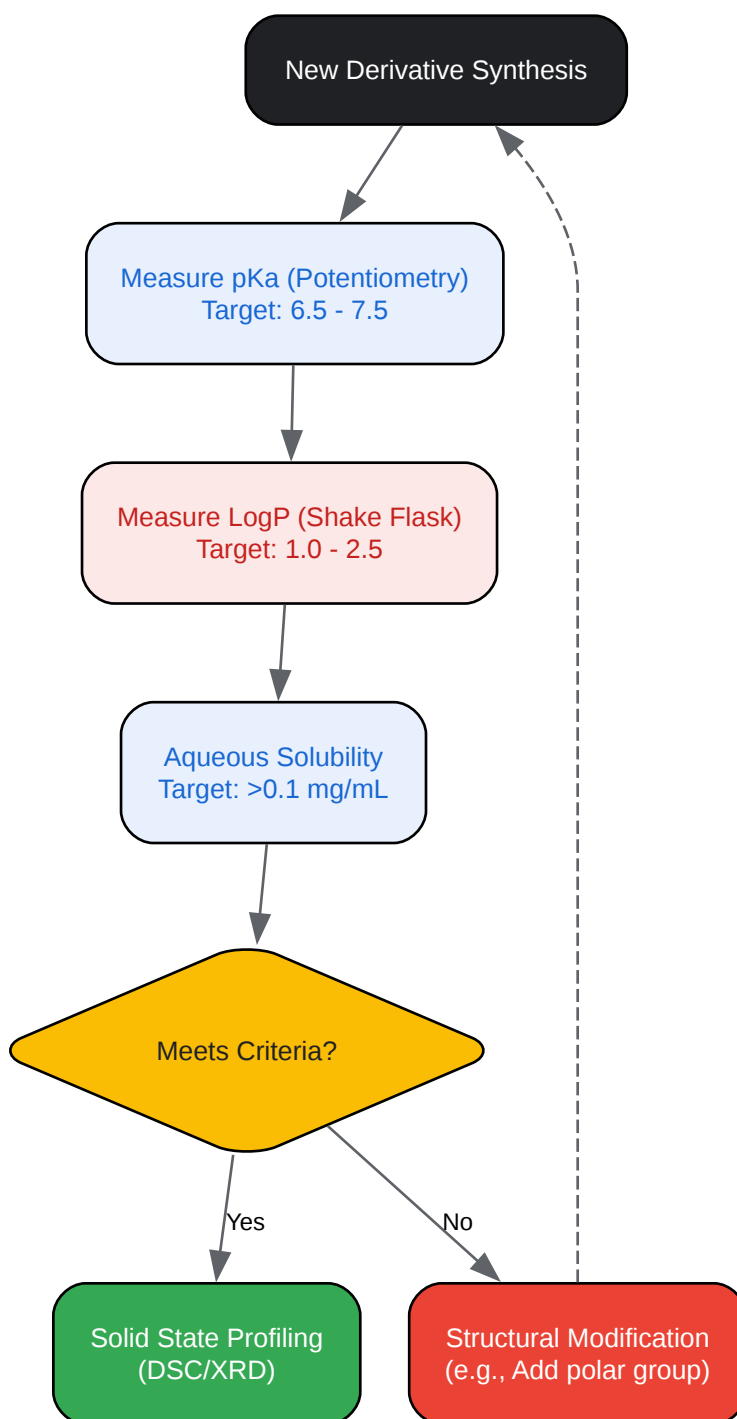
Benzyl pyrimidines exhibit significant polymorphism, which impacts solubility and bioavailability.

- Trimethoprim: Known to exist in at least two anhydrous polymorphs (Form I and Form II). Form I is the thermodynamically stable form at room temperature.

- Impact: Metastable forms may show higher apparent solubility but risk conversion during storage (Ostwald ripening).
- Characterization:
 - DSC (Differential Scanning Calorimetry): Look for endothermic melting peaks. TMP Form I melts ~199–203 °C.
 - PXRD (Powder X-Ray Diffraction): Distinct Bragg reflections identify the crystal lattice.

Visualization: Physicochemical Optimization Workflow

This diagram outlines the decision tree for optimizing a new benzyl pyrimidine derivative.



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Caption: Iterative workflow for filtering benzyl pyrimidine candidates based on physicochemical thresholds.

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